

how to prevent Vegfr-2-IN-15 degradation

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Compound of Interest

Compound Name: Vegfr-2-IN-15

Cat. No.: B12413967

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Technical Support Center: Vegfr-2-IN-15

This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on preventing the degradation of **Vegfr-2-IN-15**. The information is presented in a question-and-answer format to directly address common issues encountered during experimental procedures.

Frequently Asked Questions (FAQs)

Q1: What is **Vegfr-2-IN-15** and what is its chemical identity?

A1: **Vegfr-2-IN-15** is a small molecule inhibitor of the Vascular Endothelial Growth Factor Receptor 2 (VEGFR-2). Its chemical name is (3Z)-5-bromo-3-(4,5,6,7-tetrahydro-1H-indol-2-ylmethylidene)-1H-indol-2-one. It has a molecular formula of C₁₇H₁₅BrN₂O and a CAS number of 288144-20-7.^[1]

Q2: What are the primary causes of **Vegfr-2-IN-15** degradation?

A2: Based on its chemical structure, **Vegfr-2-IN-15** is susceptible to several degradation pathways:

- Hydrolysis: The enamine-like vinylidene bridge is prone to hydrolysis, especially under acidic conditions.^{[1][2][3][4][5]}
- Oxidation: The indolin-2-one core and the electron-rich tetrahydroindole moiety can be susceptible to oxidation.^{[6][7][8][9]}

- Photodecomposition: The vinyl bromide group may be sensitive to light, potentially leading to degradation upon prolonged exposure to UV or even ambient light.[\[10\]](#)[\[11\]](#)[\[12\]](#)[\[13\]](#)

Q3: How should I store **Vegfr-2-IN-15** to ensure its stability?

A3: To minimize degradation, **Vegfr-2-IN-15** should be stored under the following conditions:

- Solid Form: Store as a solid in a tightly sealed, light-resistant container at -20°C.
- In Solution: Prepare stock solutions in a suitable anhydrous solvent such as DMSO. Aliquot into single-use volumes to avoid repeated freeze-thaw cycles and store at -80°C. For most small molecule inhibitors, a standard storage concentration of 50 mM in DMSO is recommended, provided the compound is fully soluble.[\[14\]](#)

Q4: What solvents are recommended for dissolving **Vegfr-2-IN-15**?

A4: Dimethyl sulfoxide (DMSO) is a common solvent for preparing high-concentration stock solutions of small molecule inhibitors.[\[14\]](#) For aqueous experimental buffers, it is crucial to first dissolve the compound in a minimal amount of DMSO and then dilute it into the aqueous buffer. Ensure the final DMSO concentration is compatible with your experimental system and does not exceed a level that could affect your results.

Troubleshooting Guide

| Problem | Potential Cause | Recommended Solution |
|--|--|--|
| Loss of compound activity over time in aqueous buffer. | Hydrolysis of the enamine-like vinylidene bridge. | Prepare fresh dilutions from a frozen DMSO stock solution immediately before each experiment. Avoid storing the compound in aqueous solutions for extended periods. |
| Inconsistent results between experiments. | Degradation of the compound due to improper storage or handling. | Aliquot stock solutions to minimize freeze-thaw cycles. Protect solutions from light. Re-evaluate the purity of your stock solution using HPLC. |
| Appearance of unexpected peaks in HPLC analysis. | Degradation products from oxidation or hydrolysis. | Ensure solvents are anhydrous and degassed. Consider adding antioxidants to your storage solutions if compatible with your assay. Store under an inert atmosphere (e.g., argon or nitrogen). |
| Precipitation of the compound in aqueous media. | Poor solubility. | Increase the percentage of co-solvent (e.g., DMSO) if your assay allows. Use a solubilizing agent. Ensure the pH of the buffer is optimal for solubility. |

Experimental Protocols

Protocol 1: Preparation of Vegfr-2-IN-15 Stock Solution

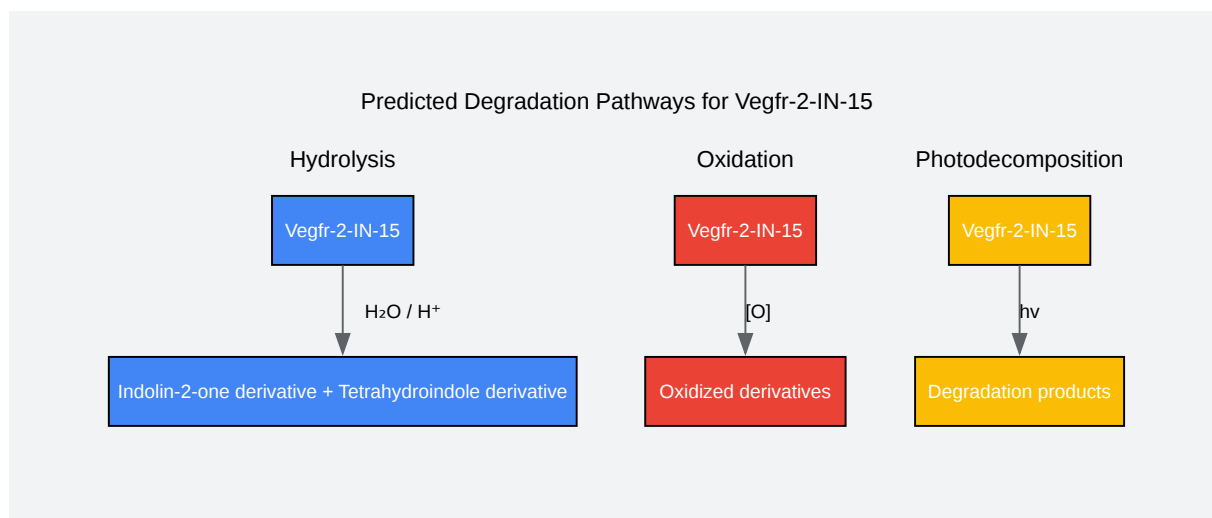
- Allow the solid **Vegfr-2-IN-15** to equilibrate to room temperature before opening the vial to prevent condensation.
- Weigh the desired amount of the compound in a sterile microcentrifuge tube.

- Add the appropriate volume of anhydrous DMSO to achieve the desired stock concentration (e.g., 10 mM).
- Vortex briefly until the solid is completely dissolved.
- Aliquot the stock solution into single-use, light-resistant tubes.
- Store the aliquots at -80°C.

Protocol 2: Assessment of Vegfr-2-IN-15 Stability in Aqueous Buffer

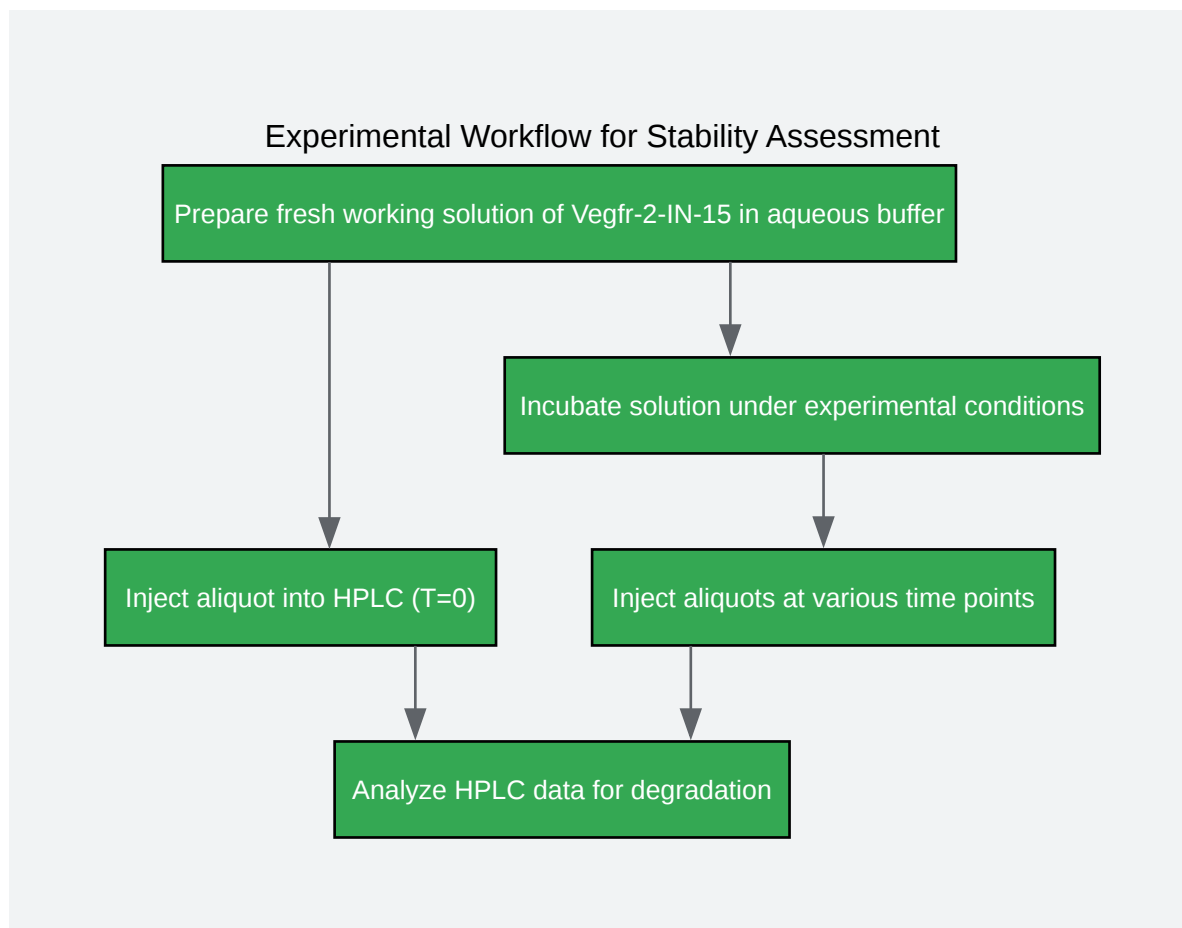
- Prepare a fresh working solution of **Vegfr-2-IN-15** in your experimental aqueous buffer by diluting the DMSO stock solution.
- Immediately after preparation (T=0), inject an aliquot into an HPLC system to obtain an initial purity profile.
- Incubate the remaining working solution under your typical experimental conditions (e.g., 37°C, ambient light).
- At various time points (e.g., 1, 2, 4, 8, and 24 hours), inject aliquots into the HPLC system.
- Monitor for the appearance of new peaks and a decrease in the area of the parent compound peak. This will provide an estimate of the compound's stability under your experimental conditions.

Visualizing Degradation Pathways and Workflows



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Caption: Predicted degradation pathways for **Vegfr-2-IN-15**.



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Caption: Workflow for assessing **Vegfr-2-IN-15** stability.

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